

Geranyl Ferulate: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Geranyl ferulate	
Cat. No.:	B585791	Get Quote

CAS Number: 1206615-69-1 Molecular Formula: C20H26O4 Molecular Weight: 330.42 g/mol

This technical guide provides an in-depth overview of **geranyl ferulate**, a natural phenylpropanoid ester with significant therapeutic potential. The document outlines its chemical properties, biological activities, and underlying mechanisms of action, supported by experimental data and protocols. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

Geranyl ferulate is an ester formed from the combination of geraniol, a monoterpenoid alcohol, and ferulic acid, a hydroxycinnamic acid derivative. It is found naturally in plants such as Zingiber officinale (ginger).

Property	Value
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Biological Activities and Therapeutic Potential



Geranyl ferulate exhibits a range of biological activities, primarily attributed to its antioxidant, anti-inflammatory, and neuroprotective properties. These effects are largely influenced by the synergistic action of its constituent molecules, geraniol and ferulic acid.

Anti-inflammatory Activity

Geranyl ferulate has demonstrated potent anti-inflammatory effects, most notably through the inhibition of nitric oxide (NO) production. Overproduction of NO is a hallmark of chronic inflammation and is implicated in various inflammatory diseases.

A study by Hong et al. (2012) on phenylpropanoid esters from Zingiber officinale evaluated the inhibitory effects of these compounds on lipopolysaccharide (LPS)-induced nitric oxide production in murine macrophage RAW264.7 cells. A mixture of (E)-geranylferulic acid and (Z)-geranylferulic acid was among the compounds tested. The study reported that the isolated compounds, including the **geranyl ferulate** mixture, inhibited nitric oxide production with IC₅₀ values ranging from 5.5 to 28.5 µM[1][2].

Table 1: Inhibitory Effect of Compounds from Zingiber officinale on Nitric Oxide Production

Compound(s)	Cell Line	Inducer	IC50 (μM)
Mixture of (E)- and (Z)-Geranylferulic Acid and other isolates	RAW264.7	LPS	5.5 - 28.5[1][2]

Antioxidant Activity

The antioxidant properties of **geranyl ferulate** are derived from the potent free radical scavenging capabilities of its ferulic acid moiety. While specific quantitative data for **geranyl ferulate** is limited, the antioxidant activity of its precursors provides valuable insight.

Table 2: Antioxidant Activity of Geraniol (a precursor of **Geranyl Ferulate**)

Assay	IC ₅₀
DPPH Radical Scavenging	663 nmol[3]



Neuroprotective Effects

Geranyl ferulate is being investigated for its potential neuroprotective effects, which are likely mediated through the combined antioxidant and anti-inflammatory actions of its components. Ferulic acid, for instance, has been shown to exert neuroprotective effects against ischemia/reperfusion-induced injury by inhibiting oxidative stress and apoptosis[4][5]. Similarly, geraniol has demonstrated neuroprotective potential in models of stroke[6]. The esterification to form geranyl ferulate may enhance the bioavailability and delivery of these protective moieties to the central nervous system.

Experimental Protocols

This section details the methodologies for key experiments used to evaluate the biological activities of **geranyl ferulate** and related compounds.

Nitric Oxide (NO) Inhibition Assay

This protocol is used to determine the ability of a compound to inhibit the production of nitric oxide in stimulated macrophage cells.

Cell Culture:

• Murine macrophage cell line RAW 264.7 is cultured in DMEM supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a 5% CO₂ humidified atmosphere.

Experimental Procedure:

- Seed RAW 264.7 cells in 96-well plates at a density of 1.5 x 10⁵ cells/well and incubate for 24 hours.
- Treat the cells with various concentrations of geranyl ferulate for 1 hour.
- Stimulate the cells with lipopolysaccharide (LPS) at a final concentration of 1 μ g/mL to induce NO production.
- Incubate the plates for an additional 24 hours.
- After incubation, collect the cell culture supernatant.

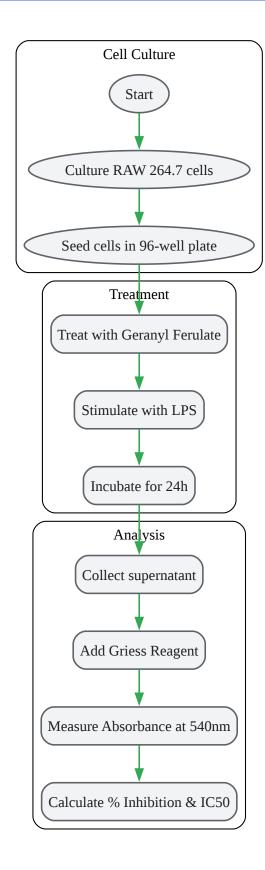




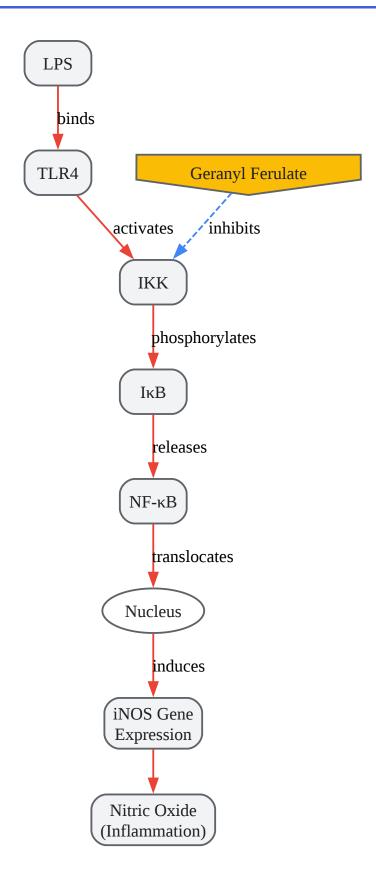


- Determine the nitrite concentration in the supernatant, which is an indicator of NO production, using the Griess reagent.
- Measure the absorbance at 540 nm using a microplate reader.
- Calculate the percentage of NO inhibition compared to the LPS-stimulated control group.
- Determine the IC₅₀ value, the concentration of the compound that inhibits 50% of NO production.

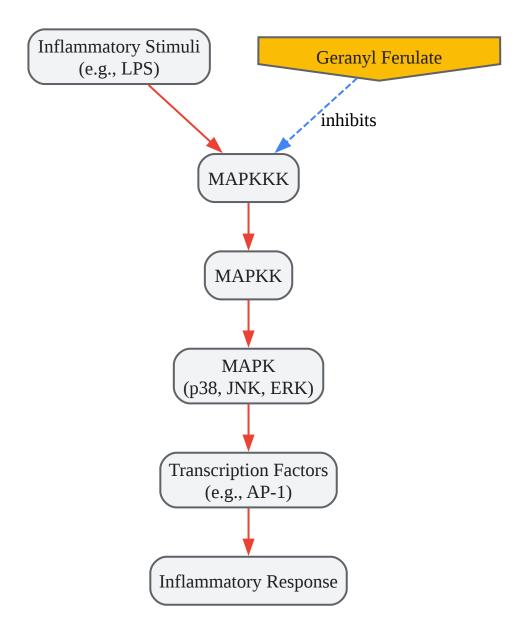












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- To cite this document: BenchChem. [Geranyl Ferulate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585791#geranyl-ferulate-cas-number-and-molecular-weight]

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